

Primin Chemical and Physical Properties

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Compound Focus: Primin

CAS No.: 15121-94-5

Cat. No.: S593619

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Primin is a naturally occurring 1,4-benzoquinone compound. The table below summarizes its key identifiers and physicochemical properties as gathered from chemical databases and supplier specifications [1] [2] [3].

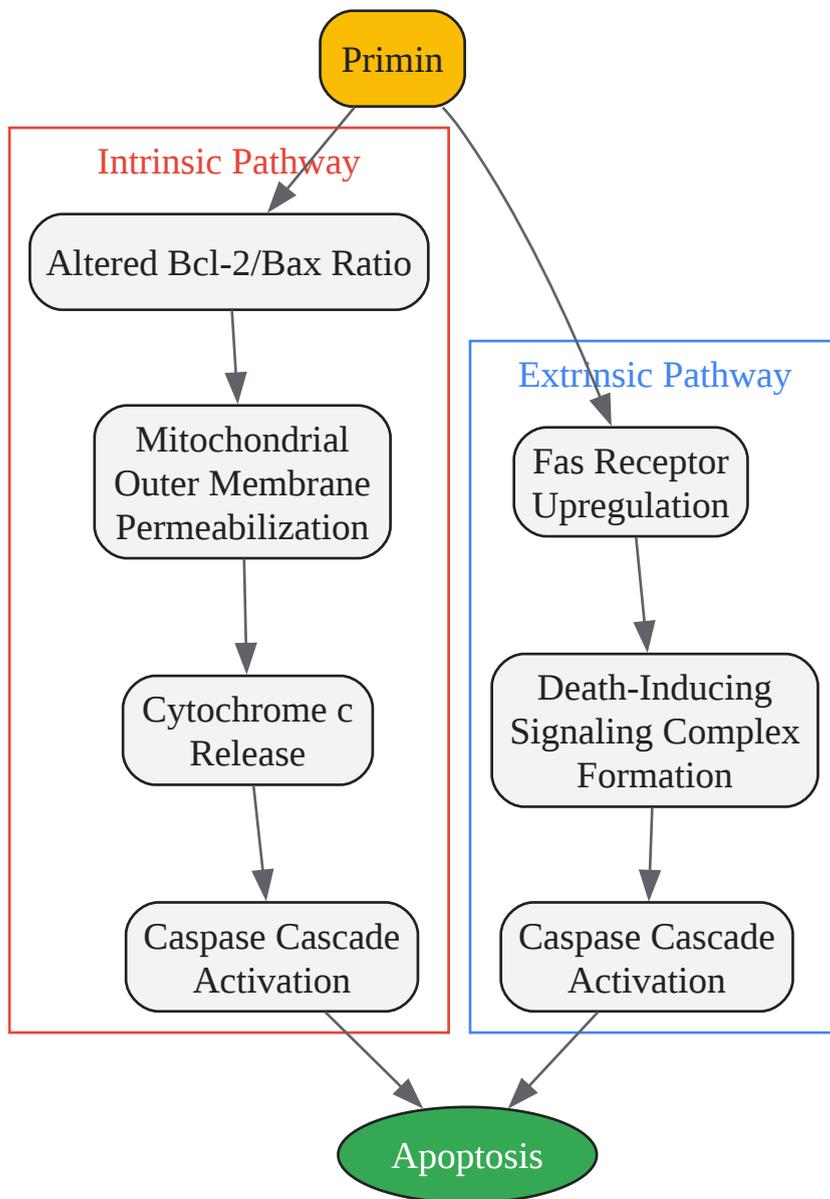
Property	Description
IUPAC Name	2-methoxy-6-pentylcyclohexa-2,5-diene-1,4-dione [1] [2]
Other Synonyms	2-Methoxy-6-pentyl-1,4-benzoquinone; 2-Methoxy-6-n-pentyl-p-benzoquinone [1] [2]
CAS Registry Number	15121-94-5 [1] [2] [3]
Molecular Formula	C ₁₂ H ₁₆ O ₃ [1] [2] [3]
Molecular Weight	208.25 g/mol [1] [2]
SMILES	CCCCC1=CC(=O)C=C(OC)C1=O [1]
Melting Point	77-79 °C [3]
XLogP3	2.99 (Indicates high lipophilicity) [3]
Natural Sources	<i>Primula obconica</i> , <i>Miconia</i> species, endophytic fungi [1]

Cytotoxic Mechanisms and Experimental Protocols

Primin demonstrates potent, concentration- and time-dependent cytotoxic effects against hematological cancer cell lines (K562, Jurkat, MM.1S) by inducing apoptosis through both intrinsic and extrinsic pathways [4].

Aspect	Details / Methodology
Cell Lines Used	K562 (chronic myeloid leukemia), Jurkat (acute T-cell leukemia), MM.1S (multiple myeloma) [4].
Cytotoxicity Assay (MTT)	Cells treated with Primin (varying conc./time). Incubated with MTT reagent. Metabolically active cells convert MTT to purple formazan. Dissolved in DMSO, measured at 570 nm. Viability inversely proportional to absorbance [4].
Apoptosis Detection	EB/AO Staining: Live (green), apoptotic (yellow/green, condensed chromatin), late apoptotic/necrotic (orange/red). DNA Fragmentation: Extract DNA, gel electrophoresis for "laddering". Annexin V/PI: Flow cytometry to distinguish live, early apoptotic, late apoptotic, necrotic cells [4].
Mechanism Elucidation	Western Blot: Detect protein expression changes (e.g., ↓Bcl-2, ↑Bax, ↑FasR). RT-PCR: Measure mRNA levels of relevant genes [4].

The following diagram illustrates the coordinated apoptotic pathways triggered by **Primin** in hematological cancer cells:



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Summary of Preclinical Cytotoxicity Data

Quantitative data from *Anticancer Drugs* (2020) demonstrates **Primin**'s efficacy against cancer cell lines [4]. Note that IC50 values can vary based on experimental conditions.

Cell Line	Disease Model	Key Findings & IC50 (where reported)	Proposed Mechanism
K562	Chronic Myeloid Leukemia	High cytotoxicity, concentration- and time-dependent [4].	Apoptosis via intrinsic pathway [4].
Jurkat	Acute T-Cell Leukemia	High cytotoxicity, concentration- and time-dependent [4].	Apoptosis via intrinsic and extrinsic pathways [4].
MM.1S	Multiple Myeloma	High cytotoxicity, concentration- and time-dependent [4].	Apoptosis, modulation of KI-67 [4].

Other Research Contexts for "Primin"

It is important to distinguish the natural compound **Primin** from other scientific terms that share the same name but are entirely different entities:

- **Pim-1 Kinase:** A serine/threonine kinase encoded by the *PIM1* gene, involved in cell proliferation, survival, and inflammatory signaling pathways (e.g., MAPK/NF-κB/NLRP3) [5]. This is a human protein, not a small molecule like the quinone **Primin**.
- **Experimental "Priming":** A methodological concept in immunology and neuroscience where an initial stimulus influences the response to a subsequent stimulus [6] [7] [8]. This is a process, not a substance.

Knowledge Gaps and Research Directions

While the preclinical data is promising, significant gaps remain before **Primin** can be considered for therapeutic development:

- **Limited Recent Clinical Data:** The search results lack information on recent clinical trials, human studies, or advanced preclinical development involving **Primin** or its derivatives.
- **Formulation and ADMET Profiles:** Detailed data on Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) in animal models, along with optimized formulation strategies for in-vivo administration, are not readily available in the searched literature [3].
- **Synthetic Routes and Analogs:** Information on efficient synthetic routes for large-scale production or structure-activity relationship studies of **Primin** analogs is not covered.

Future research should focus on addressing these gaps, particularly comprehensive toxicology studies and the development of novel formulations or analogs to improve its drug-like properties and therapeutic window.

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